

Essential Safety and Logistical Information for Handling DNDI-6148

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Compound of Interest

Compound Name: DNDI-6148

Cat. No.: B11931583

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This document provides procedural guidance on the safe handling and disposal of **DNDI-6148**, an investigational benzoxaborole derivative developed for the treatment of visceral leishmaniasis. The information is intended for researchers, scientists, and drug development professionals.

Compound Information:

- Name: **DNDI-6148**
- Chemical Class: Benzoxaborole
- Therapeutic Indication (Investigational): Visceral Leishmaniasis
- Status: Clinical development has been paused due to preclinical findings of reproductive toxicity.^{[1][2]}

Core Safety Considerations:

While **DNDI-6148** has shown an acceptable safety and tolerability profile in Phase I human clinical trials, it is crucial to handle it with appropriate precautions in a laboratory setting.^{[1][3][4]} The primary concern is the potential for reproductive toxicity as identified in preclinical studies.^[1] Therefore, all handling procedures should aim to minimize exposure, particularly for individuals of reproductive potential.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **DNDI-6148** in a laboratory setting. This guidance is based on standard laboratory safety protocols for handling investigational compounds with potential reproductive toxicity.

PPE Category	Recommendation
Hand Protection	Wear nitrile or neoprene gloves. Double-gloving is recommended when handling the pure compound or concentrated solutions. Change gloves immediately if contaminated.
Eye Protection	Use safety glasses with side shields at a minimum. When there is a risk of splashing, chemical safety goggles are required.
Body Protection	A fully buttoned lab coat should be worn at all times. Consider a disposable gown when handling larger quantities or during procedures with a high risk of contamination.
Respiratory Protection	If there is a risk of generating aerosols or dusts (e.g., when weighing the powder), work in a certified chemical fume hood or use a NIOSH-approved respirator with an appropriate particulate filter.

Operational Plan for Safe Handling

1. Preparation and Weighing:

- Conduct all manipulations of solid **DNDI-6148** within a certified chemical fume hood to prevent inhalation of dust.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the powder.
- Clean all surfaces and equipment thoroughly after use.

2. Solution Preparation:

- Prepare solutions in a well-ventilated area, preferably within a chemical fume hood.
- Avoid splashing by adding the solvent to the solid slowly.
- In clinical trials, **DNDI-6148** was formulated as an oral suspension.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

3. In Vitro and In Vivo Experiments:

- Follow all institutional guidelines for handling chemical and biological materials.
- Clearly label all containers with the compound name, concentration, and date.
- When administering the compound to animals, use appropriate handling and restraint techniques to minimize the risk of exposure.

Disposal Plan

Proper disposal of **DNDI-6148** and associated waste is crucial to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

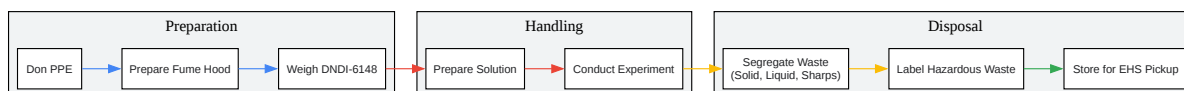
- Solid Waste: Collect all disposable materials contaminated with **DNDI-6148** (e.g., gloves, weighing paper, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **DNDI-6148** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps: Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.

2. Disposal Procedure:

- All waste containing **DNDI-6148** should be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[7\]](#)

- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures.[7]

Experimental Workflow for Handling DNDI-6148



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